An In-Depth Technical Guide to 5-Fluoro-2-methylcinnamic Acid

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Compound of Interest

Compound Name:	*5-Fluoro-2-methylcinnamic acid*
CAS No.:	*773129-47-8*
Cat. No.:	*B1318753*

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Introduction: The Significance of Fluorinated Cinnamic Acid Derivatives

Cinnamic acid and its derivatives are a well-established class of organic compounds with a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2][3] The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern drug design, often leading to enhanced metabolic stability, increased binding affinity, and improved membrane permeability.[4] **5-Fluoro-2-methylcinnamic acid**, a molecule combining the cinnamic acid scaffold with a fluorine and a methyl group on the phenyl ring, represents a promising building block for the development of novel therapeutic agents and advanced materials.[4] This guide serves as a technical resource for professionals seeking to understand and utilize the unique chemical characteristics of this compound.

Core Chemical and Physical Properties

A thorough understanding of the fundamental physicochemical properties of **5-Fluoro-2-methylcinnamic acid** is paramount for its effective application in research and development.

Structural and General Data

Property	Value	Source
Chemical Name	(2E)-3-(5-Fluoro-2-methylphenyl)prop-2-enoic acid	[5]
Synonyms	5-Fluoro-2-methylcinnamic acid	N/A
CAS Number	773130-21-5	[5]
Molecular Formula	$C_{10}H_9FO_2$	[5]
Molecular Weight	180.18 g/mol	[5]
Appearance	White to off-white crystalline solid	[6]

Physical Properties

While specific experimental data for the boiling point of **5-Fluoro-2-methylcinnamic acid** is not readily available, it is expected to be a crystalline solid at room temperature, similar to other cinnamic acid derivatives.[6] Cinnamic acids, in general, are sparingly soluble in water but exhibit good solubility in many organic solvents.[3]

Synthesis of **5-Fluoro-2-methylcinnamic Acid**: A Modified Perkin Reaction Approach

The synthesis of cinnamic acids is classically achieved through the Perkin reaction, which involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of a weak base.[7] A reliable method for the synthesis of **5-Fluoro-2-methylcinnamic acid** can be adapted from this established protocol.

Reaction Scheme

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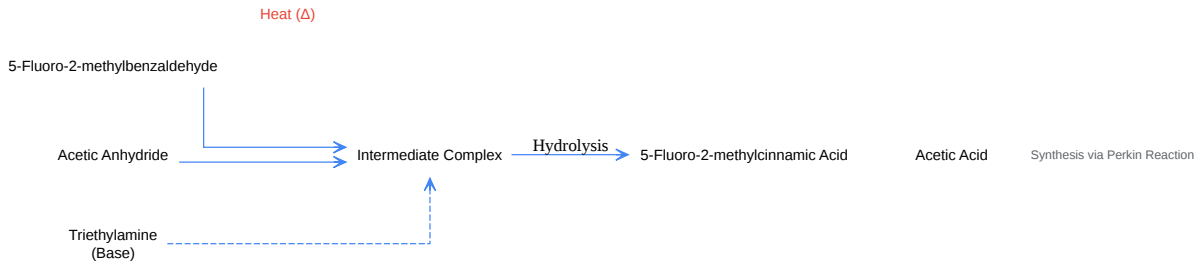

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Caption: Synthesis of **5-Fluoro-2-methylcinnamic acid** via a modified Perkin reaction.

Step-by-Step Experimental Protocol

Objective: To synthesize (2E)-3-(5-Fluoro-2-methylphenyl)prop-2-enoic acid.

Materials:

- 5-Fluoro-2-methylbenzaldehyde
- Acetic anhydride
- Triethylamine
- Hydrochloric acid (10% aqueous solution)
- Toluene
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser

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- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a reflux condenser, combine 5-Fluoro-2-methylbenzaldehyde (1 equivalent), acetic anhydride (3 equivalents), and triethylamine (2 equivalents).
- Reaction: Heat the mixture to reflux (approximately 140-150 °C) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Hydrolysis: After cooling to room temperature, slowly add a 10% aqueous solution of hydrochloric acid to the reaction mixture to hydrolyze the anhydride and protonate the carboxylate.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with toluene. Wash the organic layer with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: The crude **5-Fluoro-2-methylcinnamic acid** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or hexanes/ethyl acetate, to yield a crystalline solid.

Self-Validation: The identity and purity of the synthesized compound should be confirmed by melting point determination and spectroscopic analysis (NMR, IR, and MS), comparing the obtained data with expected values.

Spectroscopic and Analytical Characterization

The structural elucidation of **5-Fluoro-2-methylcinnamic acid** relies on a combination of spectroscopic techniques. The following data for related compounds provide a reference for the expected spectral features.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum of a similar compound, alpha-methylcinnamic acid, in $CDCl_3$ shows characteristic signals for the aromatic protons, the vinyl proton, and the methyl protons.[8] For **5-Fluoro-2-methylcinnamic acid**, one would expect to see splitting of the aromatic signals due to fluorine-proton coupling.

- ^{13}C NMR: The carbon NMR spectrum of alpha-methylcinnamic acid reveals signals for the carboxyl carbon, the olefinic carbons, the aromatic carbons, and the methyl carbon.[9] In the spectrum of **5-Fluoro-2-methylcinnamic acid**, the carbon signals of the fluorinated aromatic ring will exhibit characteristic splitting patterns due to carbon-fluorine coupling.

Infrared (IR) Spectroscopy

The IR spectrum of cinnamic acid derivatives typically displays several characteristic absorption bands.[10] For **5-Fluoro-2-methylcinnamic acid**, the following key absorptions are anticipated:

- A broad O-H stretching band for the carboxylic acid group in the region of 3300-2500 cm^{-1}.

- A strong C=O stretching band for the carbonyl group of the carboxylic acid around 1700-1680 cm^{-1}.

- C=C stretching vibrations for the alkene and the aromatic ring in the 1650-1450 cm^{-1} region.

- C-F stretching vibrations, typically in the 1350-1000 cm^{-1} region.

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of alpha-methylcinnamic acid shows a molecular ion peak corresponding to its molecular weight.[11] For **5-Fluoro-2-methylcinnamic acid**, the mass spectrum is expected to show a molecular ion peak at m/z 180.18, consistent with its molecular formula $C_{10}H_9FO_2$.

Chemical Reactivity and Potential Applications

The chemical reactivity of **5-Fluoro-2-methylcinnamic acid** is dictated by its functional groups: the carboxylic acid, the alkene, and the substituted aromatic ring.

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Key Reactions

- Esterification: The carboxylic acid group can be readily converted to esters, which may serve as prodrugs or modify the compound's solubility and pharmacokinetic properties.
- Amidation: Reaction with amines leads to the formation of cinnamamides, a class of compounds with known biological activities.[12]
- Reactions of the Alkene: The double bond can undergo various addition reactions, such as hydrogenation to the corresponding propanoic acid derivative.

Applications in Drug Discovery and Materials Science

Cinnamic acid derivatives are known to possess a wide array of biological activities, including antimicrobial, anticancer, and anti-inflammatory effects.[1][13][14] The presence of the fluorine atom in **5-Fluoro-2-methylcinnamic acid** makes it an attractive starting material for the synthesis of novel drug candidates with potentially enhanced pharmacological profiles.[4] Furthermore, the conjugated system of cinnamic acids makes them suitable for applications in materials science, for example, in the development of liquid crystals and other optical materials.[4]

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **5-Fluoro-2-methylcinnamic acid**. Based on the safety data for related cinnamic acid derivatives, the following guidelines are recommended.

Hazard Identification

- May cause skin, eye, and respiratory tract irritation.[15]

Recommended Handling Procedures

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[15]

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- Avoid breathing dust.[16]
- Wash hands thoroughly after handling.[15]

Storage

- Store in a tightly closed container in a cool, dry place.[15]

Conclusion

5-Fluoro-2-methylcinnamic acid is a versatile building block with significant potential in both medicinal chemistry and materials science. This guide has provided a comprehensive overview of its chemical properties, a detailed synthesis protocol, and an outline of its spectroscopic characteristics and potential applications. As research in the field of fluorinated organic compounds continues to expand, a thorough understanding of such key molecules will be instrumental in driving innovation and discovery.

References

- 2-Fluoro-5-methylcinnamic acid, 98% Purity, C10H9FO2, 1 gram - CP Lab Safety. (URL: [Link])
- 2-Fluoro-5-(trifluoromethyl)cinnamic acid - MySkinRecipes. (URL: [Link])
- (E)-cinnamic acid, 140-10-3 - The Good Scents Company. (URL: [Link])
- Cinnamic Acid Derivatives and Their Biological Efficacy - PMC - PubMed Central. (URL: [Link])
- Cinnamic Acid Derivatives and Their Biological Efficacy - MDPI. (URL: [Link])
- (PDF) Cinnamic Acid Derivatives and Their Biological Efficacy - ResearchGate. (URL: [Link])
- Safety Data Sheet: Cinnamic acid methyl ester - Carl ROTH. (URL: [Link])
- Supplementary Information - The Royal Society of Chemistry. (URL: [Link])

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- Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide - PMC - NIH. (URL: [Link])
- Design, Synthesis, and Biological Evaluation of Newly Synthesized Cinnamide-Fluorinated Containing Compounds as Bioactive Anticancer Agents - PMC - NIH. (URL: [Link])
- Pharmacological Potential of Cinnamic Acid and Derivatives: A Comprehensive Review. (URL: Not available)
- Synthesis of 5-Fluorocytosine Using 2-Cyano-2-fluoroethenolate as a Key Intermediate - Medicines for All institute (M4ALL) - Virginia Commonwealth University. (URL: [Link])
- Natural Cinnamic Acids, Synthetic Derivatives and Hybrids with Antimicrobial Activity - MDPI. (URL: [Link])
- 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C9H8O2, C6H5-CH=CH-COOH prominent wavenumbers cm-1 detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes. (URL: [Link])
- preparation of alpha methylcinnamic acid - Powered by XMB 1.9.11 - Sciencemadness.org. (URL: [Link])
- SAFETY DATA SHEET - Axxence. (URL: [Link])
- Uncovering the Biological Applications of Cinnamic Acid Derivatives: A Patent Review. (URL: [Link])
- alpha-Methyl cinnamic acid | C10H10O2 | CID 14541 - PubChem - NIH. (URL: [Link])
- alpha-Methylcinnamic acid | C10H10O2 | CID 637817 - PubChem - NIH. (URL: [Link])

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Sources

- 1. Cinnamic Acid Derivatives and Their Biological Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cinnamic Acid Derivatives and Their Biological Efficacy [mdpi.com]
- 3. Pharmacological Potential of Cinnamic Acid and Derivatives: A Comprehensive Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2-Fluoro-5-(trifluoromethyl)cinnamic acid [myskinrecipes.com]
- 5. calpaclab.com [calpaclab.com]
- 6. Page loading... [wap.guidechem.com]
- 7. A Novel Approach in Cinnamic Acid Synthesis: Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide - PMC [pmc.ncbi.nlm.nih.gov]
- 8. alpha-Methylcinnamic acid(1199-77-5) 1H NMR [m.chemicalbook.com]
- 9. rsc.org [rsc.org]
- 10. 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C9H8O2, C6H5-CH=CH-COOH prominent wavenumbers cm-1 detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 11. alpha-Methylcinnamic acid | C10H10O2 | CID 637817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Design, Synthesis, and Biological Evaluation of Newly Synthesized Cinnamide-Fluorinated Containing Compounds as Bioactive Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. fishersci.com [fishersci.com]
- 16. carlroth.com [carlroth.com]

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